

3-Bromo-5-fluoroaniline CAS number 134168-97-1 properties

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Compound of Interest

Compound Name: 3-Bromo-5-fluoroaniline

Cat. No.: B180217

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An In-depth Technical Guide to **3-Bromo-5-fluoroaniline** (CAS: 134168-97-1)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromo-5-fluoroaniline is a substituted aniline derivative that serves as a crucial building block in organic synthesis. Its unique substitution pattern, featuring both bromine and fluorine atoms meta to the amino group, imparts specific reactivity and properties that make it a valuable intermediate in the development of complex molecules. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and applications, with a particular focus on its relevance in the pharmaceutical and agrochemical industries. The strategic placement of the halogen atoms allows for selective functionalization, making it a versatile synthon for creating a diverse range of compounds.[\[1\]](#)[\[2\]](#)

Physicochemical Properties

3-Bromo-5-fluoroaniline is typically a liquid at room temperature, appearing colorless to brown.[\[3\]](#)[\[4\]](#) Its properties are summarized in the tables below, compiled from various sources to provide a comparative overview.

Table 1: General and Physical Properties

Property	Value	Source(s)
CAS Number	134168-97-1	[5] [6] [7]
Molecular Formula	C ₆ H ₅ BrFN	[3] [5] [6] [8]
Molecular Weight	190.01 g/mol	[5] [6] [7] [8]
Appearance	Liquid, Brown/Yellow Liquid	[3] [4] [9]
Boiling Point	245.5 °C to 246 °C at 760 mmHg	[4] [7] [8]
Density	1.694 to 1.7 g/cm ³	[4] [7] [8]
Flash Point	102 °C to 102.3 °C	[4] [7] [8]
Refractive Index	1.597	[8]

Table 2: Computed and Spectroscopic Properties

Property	Value	Source(s)
Exact Mass	188.958939 Da	[5] [8]
LogP	2.54	[8]
Vapor Pressure	0.0±0.5 mmHg at 25°C	[8]
pKa	2.51±0.10 (Predicted)	[4]
SMILES	C1=C(C=C(C=C1F)Br)N	[5] [10]
InChIKey	NGZAVSDIXFIWHJ-UHFFFAOYSA-N	[5] [7] [10]

Synthesis

The primary synthetic route to **3-Bromo-5-fluoroaniline** involves the reduction of the corresponding nitro compound, 1-bromo-3-fluoro-5-nitrobenzene. This transformation is a standard procedure in organic chemistry, often employing metal-based reducing agents.

Experimental Protocol: Reduction of 1-Bromo-3-fluoro-5-nitrobenzene

A common and effective method for this synthesis is the Bechamp reduction, using iron powder in the presence of an acid catalyst, such as ammonium chloride.[11]

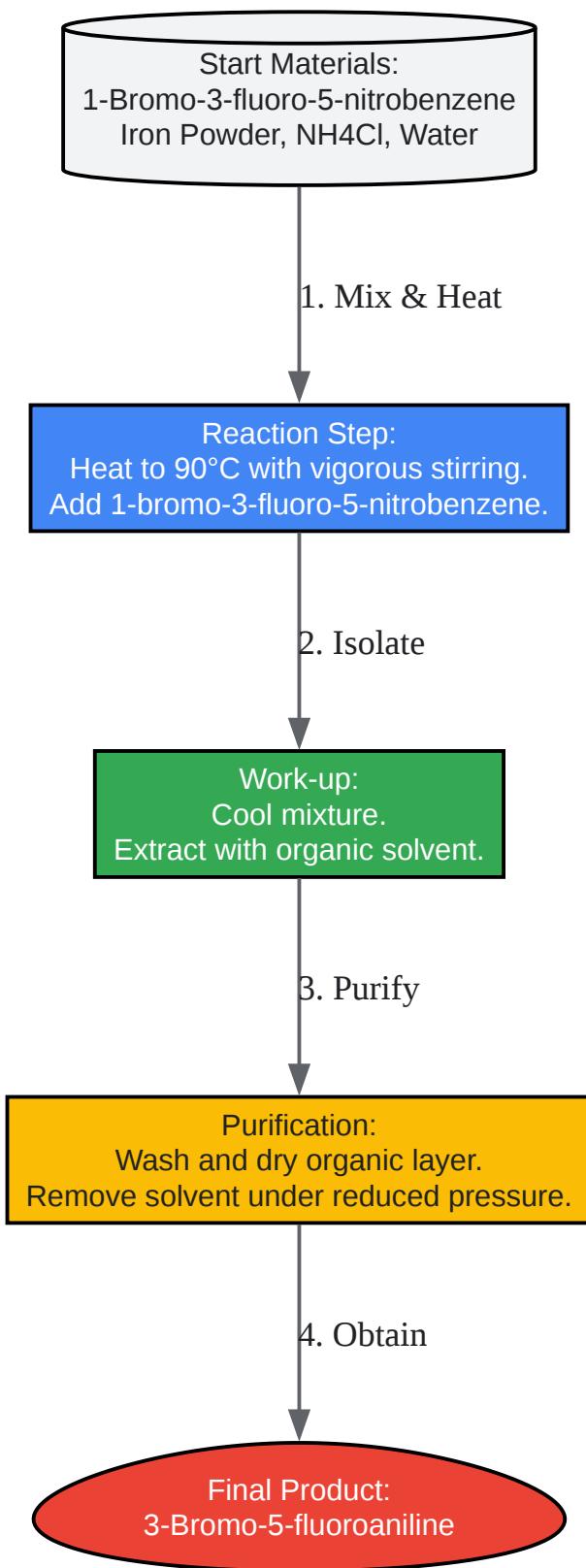
Materials:

- 1-Bromo-3-fluoro-5-nitrobenzene (24.0 g)
- Iron powder (29.0 g)
- Ammonium chloride (20.0 g)
- Water (50 ml)

Procedure:

- A suspension of iron powder (29.0 g) and ammonium chloride (20.0 g) in 50 ml of water is prepared in a suitable reaction vessel equipped with a mechanical stirrer and a reflux condenser.
- The mixture is heated to 90°C with vigorous stirring.
- 1-Bromo-3-fluoro-5-nitrobenzene (24.0 g) is added portion-wise to the heated suspension.
- The reaction is maintained at reflux, and the progress is monitored by an appropriate technique (e.g., TLC or GC-MS).
- Upon completion, the reaction mixture is cooled, and the product is isolated by extraction with a suitable organic solvent (e.g., ethyl acetate).
- The organic layer is washed, dried over an anhydrous salt (e.g., MgSO₄), and the solvent is removed under reduced pressure to yield **3-Bromo-5-fluoroaniline**.

Below is a diagram illustrating the synthesis workflow.

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Caption: Synthesis workflow for **3-Bromo-5-fluoroaniline**.

Reactivity and Applications

The utility of **3-Bromo-5-fluoroaniline** stems from the distinct reactivity of its functional groups. The amino group can undergo diazotization, acylation, and alkylation, while the bromo and fluoro substituents can participate in various cross-coupling reactions or nucleophilic aromatic substitutions, respectively.

This compound is a key intermediate in the synthesis of a range of valuable products:

- Pharmaceuticals: It is used in the creation of novel therapeutic agents. Research has shown its incorporation into molecules targeting multi-drug resistant bacterial infections and as antagonists for the metabotropic glutamate subtype 5 (mGlu5) receptor.[4]
- Agrochemicals: Similar to other bromoanilines, it serves as a precursor for herbicides, insecticides, and fungicides.[1]
- Dye Industry: It is an intermediate in the production of various dyes.[4]
- Chemical Research: Its unique structure makes it a valuable tool for developing new synthetic methodologies and for studying reaction mechanisms in organic chemistry.[2][4]

The logical relationship for its application in drug discovery is outlined in the diagram below.



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Caption: Role of **3-Bromo-5-fluoroaniline** in drug development.

Safety and Handling

3-Bromo-5-fluoroaniline is a hazardous substance and must be handled with appropriate safety precautions in a well-ventilated area, preferably a chemical fume hood.[8][9]

Hazard Statements:

- H302: Harmful if swallowed.[8][12]
- H312: Harmful in contact with skin.[8][12]
- H332: Harmful if inhaled.[8][12]
- H315: Causes skin irritation.[8][12]
- H319: Causes serious eye irritation.[8][12]
- H335: May cause respiratory irritation.[8][12]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and protective laboratory clothing.[8]
- Handling: Avoid contact with skin and eyes. Do not breathe vapors or mist. Wash thoroughly after handling.[8][9]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, acids, and bases.[3][9]
- Transport: It is classified under UN Hazard Class 6.1 (Toxic liquids).[3][4][13]

In case of exposure:

- Skin Contact: Immediately wash with plenty of water.[8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[9]
- Inhalation: Move the person to fresh air.[8][9]
- Ingestion: Rinse mouth and seek medical attention.[8][9]

This technical guide provides a foundational understanding of **3-Bromo-5-fluoroaniline** for professionals engaged in chemical research and development. Adherence to safety protocols

is paramount when handling this compound.

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